

Application Notes: Utilizing Dapagliflozin-d4 in Untargeted Metabolomics Research

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Compound of Interest

Compound Name: Dapagliflozin-d4

Cat. No.: B15559266

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Introduction

Dapagliflozin, a selective sodium-glucose cotransporter-2 (SGLT2) inhibitor, is a cornerstone therapy for type 2 diabetes mellitus, with proven benefits for cardiovascular and renal outcomes.[1][2] Its mechanism of action extends beyond glycemic control, inducing a systemic metabolic shift that mimics a fasting-like state.[3][4] Untargeted metabolomics, a comprehensive approach to study the entirety of small molecules in a biological system, is an ideal tool to investigate the pleiotropic effects of Dapagliflozin. The use of a stable isotope-labeled internal standard, such as **Dapagliflozin-d4**, is critical in untargeted metabolomics to ensure data quality, enabling accurate metabolite quantification and normalization of analytical variability.

Application of **Dapagliflozin-d4** in Research

Dapagliflozin-d4 serves as an ideal internal standard for untargeted metabolomics studies investigating the effects of Dapagliflozin for several reasons:

- **Chemical Similarity:** As a deuterated analog of Dapagliflozin, it shares near-identical physicochemical properties, ensuring it behaves similarly during sample extraction and chromatographic separation.

- **Mass Spectrometry Distinction:** The deuterium labels make it distinguishable from the unlabeled Dapagliflozin by mass spectrometry, allowing for its use as a reference for retention time and peak intensity normalization.
- **Quality Control:** It helps to monitor and correct for variations in sample preparation and instrument performance, thereby improving the reliability and reproducibility of the results.[5]

Key Metabolic Pathways Modulated by Dapagliflozin

Untargeted metabolomics studies have revealed that Dapagliflozin induces significant alterations in several key metabolic pathways:

- **Glucose and Energy Metabolism:** By promoting urinary glucose excretion, Dapagliflozin leads to a shift from glucose to lipid and amino acid metabolism for energy production.[6][7] This is reflected in changes in metabolites within glycolysis, the pentose phosphate pathway, and the tricarboxylic acid (TCA) cycle.[8][9]
- **Lipid Metabolism:** Increased fatty acid oxidation and ketogenesis are consistently observed with Dapagliflozin treatment.[6][10] This leads to elevated levels of ketone bodies and acylcarnitines.[11]
- **Amino Acid Metabolism:** Changes in branched-chain amino acids (BCAAs) and other amino acids suggest alterations in protein catabolism and their utilization as alternative energy sources.[6][7]
- **Signaling Pathways:** Dapagliflozin has been shown to modulate signaling pathways such as the PI3K-Akt and Akt/mTOR pathways, which are involved in cellular growth, proliferation, and autophagy.[4][12]

Quantitative Data Summary

The following tables summarize the quantitative changes in metabolites observed in untargeted metabolomics studies following Dapagliflozin administration.

Table 1: Significantly Altered Metabolites in Plasma of Patients with Type 2 Diabetes Treated with Dapagliflozin

Metabolite	Pathway	Geometric Mean Ratio (vs. Placebo)	p-value
Increased Metabolites			
3-hydroxybutyrate (BHBA)	Ketone Body Metabolism	2.54	<0.05
Acetoacetate	Ketone Body Metabolism	2.11	<0.05
Leucine	Amino Acid Metabolism	1.15	<0.05
Isoleucine	Amino Acid Metabolism	1.13	<0.05
Valine	Amino Acid Metabolism	1.12	<0.05
Decreased Metabolites			
Glucose	Carbohydrate Metabolism	0.88	<0.05
Succinate	TCA Cycle	0.85	<0.05
Fumarate	TCA Cycle	0.87	<0.05
Malate	TCA Cycle	0.89	<0.05
Alanine	Amino Acid Metabolism	0.91	<0.05
Glutamine	Amino Acid Metabolism	0.93	<0.05
Urate	Purine Metabolism	0.78	<0.05

Data adapted from a study on patients with type 2 diabetes treated with Dapagliflozin for 12 weeks.[\[8\]](#)

Table 2: Significantly Altered Metabolites in Plasma of Healthy Volunteers 24 hours Post-Dapagliflozin Administration

Metabolite	Fold Change	p-value
Increased Metabolites		
PC O-36:5	Glycerophospholipid Metabolism	>1.2
PC 36:3	Glycerophospholipid Metabolism	>1.2
PS 40:2	Glycerophospholipid Metabolism	>1.2
PS 40:3	Glycerophospholipid Metabolism	>1.2
PS 36:1	Glycerophospholipid Metabolism	>1.2
PS 40:4	Glycerophospholipid Metabolism	>1.2
Lysophosphatidylserine 22:1	Glycerophospholipid Metabolism	>1.2
Uridine	Pyrimidine Metabolism	>1.2
Decreased Metabolites		
Dehydroepiandrosterone sulfate (DHEA-S)	Steroid Hormone Metabolism	<0.8
Bilirubin	Heme Metabolism	<0.8

Data adapted from a study on healthy volunteers after a single 10 mg dose of Dapagliflozin.[\[13\]](#)
[\[14\]](#)

Experimental Protocols

1. Untargeted Metabolomics Sample Preparation from Plasma

This protocol describes the extraction of metabolites from plasma samples for untargeted analysis using **Dapagliflozin-d4** as an internal standard.

Materials:

- Plasma samples (stored at -80°C)
- **Dapagliflozin-d4** solution (1 mg/mL in methanol)
- Methanol (LC-MS grade), chilled to -20°C
- Acetonitrile (LC-MS grade), chilled to -20°C
- Water (LC-MS grade)
- Microcentrifuge tubes (1.5 mL)
- Centrifuge (refrigerated)
- Vortex mixer
- Pipettes and tips

Procedure:

- Thaw Samples: Thaw plasma samples on ice.
- Prepare Internal Standard Spiking Solution: Prepare a working solution of **Dapagliflozin-d4** at a concentration of 1 µg/mL in methanol.
- Protein Precipitation and Metabolite Extraction: a. To 100 µL of plasma in a microcentrifuge tube, add 10 µL of the 1 µg/mL **Dapagliflozin-d4** internal standard solution and vortex briefly. b. Add 400 µL of cold (-20°C) methanol:acetonitrile (1:1, v/v) to precipitate proteins and extract metabolites. c. Vortex the mixture vigorously for 1 minute.
- Incubation: Incubate the samples at -20°C for 30 minutes to enhance protein precipitation.

- Centrifugation: Centrifuge the samples at 14,000 x g for 15 minutes at 4°C.
- Supernatant Collection: Carefully transfer the supernatant to a new microcentrifuge tube.
- Drying: Evaporate the supernatant to dryness under a gentle stream of nitrogen or using a vacuum concentrator.
- Reconstitution: Reconstitute the dried extract in 100 µL of a suitable solvent, such as 50% aqueous methanol, vortex for 1 minute, and centrifuge at 14,000 x g for 5 minutes at 4°C to pellet any remaining debris.
- Sample Transfer: Transfer the clear supernatant to an autosampler vial for LC-MS analysis.

2. LC-MS Based Untargeted Metabolomics Analysis

This protocol provides a general framework for the LC-MS analysis of the prepared plasma extracts. Parameters should be optimized for the specific instrument and column used.

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) or Ultra-High-Performance Liquid Chromatography (UHPLC) system.
- High-resolution mass spectrometer (e.g., Q-TOF or Orbitrap).

LC Parameters (Example for a C18 column):

- Column: C18 reversed-phase column (e.g., 2.1 x 100 mm, 1.8 µm).
- Mobile Phase A: 0.1% formic acid in water.
- Mobile Phase B: 0.1% formic acid in acetonitrile.
- Gradient:
 - 0-2 min: 5% B
 - 2-15 min: 5-95% B

- 15-18 min: 95% B
- 18-18.1 min: 95-5% B
- 18.1-25 min: 5% B
- Flow Rate: 0.3 mL/min.
- Column Temperature: 40°C.
- Injection Volume: 5 µL.

MS Parameters (Example for Q-TOF in positive ion mode):

- Ionization Mode: Electrospray Ionization (ESI), positive.
- Capillary Voltage: 3.5 kV.
- Sampling Cone: 30 V.
- Source Temperature: 120°C.
- Desolvation Temperature: 350°C.
- Desolvation Gas Flow: 800 L/hr.
- Scan Range: m/z 50-1200.
- Acquisition Mode: Data-Dependent Acquisition (DDA) or Data-Independent Acquisition (DIA).

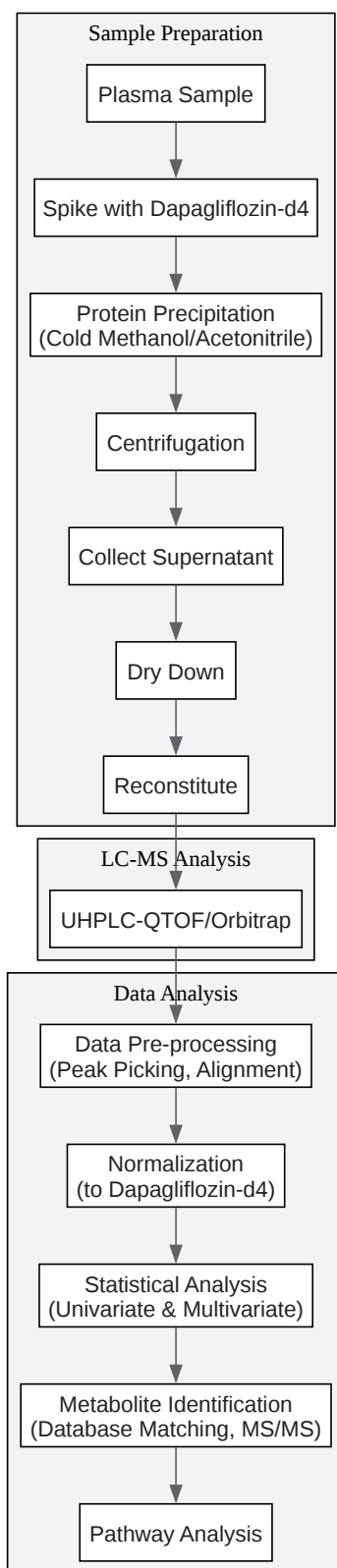
3. Data Analysis Workflow

A typical workflow for processing and analyzing untargeted metabolomics data is as follows:

- Data Pre-processing:
 - Convert raw data to an open format (e.g., mzML).

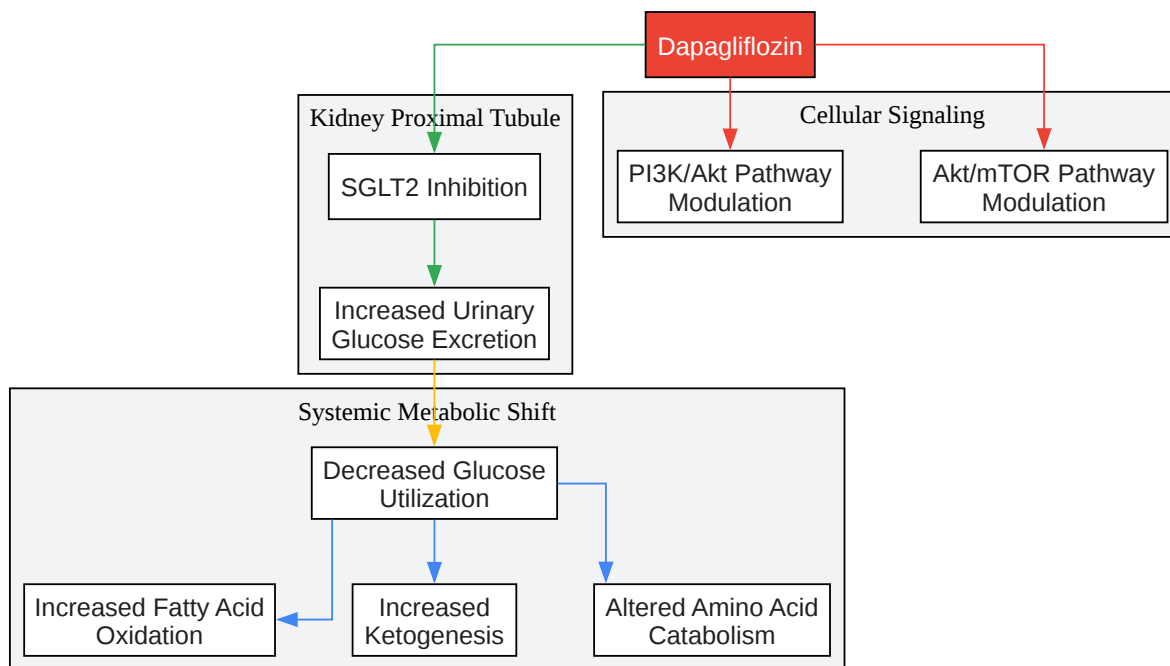
- Perform peak picking, feature detection, and retention time correction using software such as XCMS, MS-DIAL, or Compound Discoverer.
- Data Normalization: Normalize the data to the peak intensity of the internal standard (**Dapagliflozin-d4**) to correct for analytical variability.
- Statistical Analysis:
 - Perform univariate analysis (e.g., t-tests, ANOVA) to identify significantly different features between experimental groups.
 - Employ multivariate analysis (e.g., Principal Component Analysis (PCA), Partial Least Squares-Discriminant Analysis (PLS-DA)) to observe clustering and identify discriminatory features.
- Metabolite Identification:
 - Putatively identify metabolites by matching the accurate mass and retention time to metabolite databases (e.g., HMDB, METLIN).
 - Confirm metabolite identity by comparing fragmentation patterns (MS/MS spectra) with those in spectral libraries or by analyzing authentic standards.
- Pathway Analysis: Use tools like MetaboAnalyst or Ingenuity Pathway Analysis (IPA) to identify metabolic pathways that are significantly impacted by the treatment.

Visualizations



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Caption: Untargeted metabolomics workflow.



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Caption: Key pathways affected by Dapagliflozin.

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